

A Technical Guide to the Synthesis and Purification of Azelaic Acid-d14

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Compound of Interest

Compound Name: Azelaic acid-d14

Cat. No.: B15570997

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This technical guide provides a comprehensive overview of the synthesis and purification methods for **Azelaic acid-d14** (Nonanedioic acid-d14), a deuterated analog of Azelaic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require a detailed understanding of the preparation and purification of this stable isotope-labeled compound. **Azelaic acid-d14** is a valuable tool in various research applications, including its use as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and in pharmacokinetic and metabolic studies.^{[1][2]}

Synthesis of Azelaic Acid-d14

The primary method for the synthesis of **Azelaic acid-d14** involves the perdeuteration of unlabeled Azelaic acid through a hydrothermal H/D exchange reaction.^[3] This process is effective in achieving high levels of deuterium incorporation.

Experimental Protocol: Hydrothermal H/D Exchange

This protocol is adapted from the method described by Darwish et al.^[3]

Materials:

- Protonated Azelaic acid
- Deuterium oxide (D₂O)
- 1 M Hydrochloric acid (HCl)

- Ethyl acetate (EtOAc)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Light petroleum

Procedure:

- Protonated azelaic acid is subjected to a hydrothermal H/D exchange reaction. While the specific reaction conditions such as temperature and pressure are not detailed in the provided source, this typically involves heating the substrate with D_2O under pressure.
- After the initial deuteration reaction, the aqueous filtrate is acidified to a pH of 2 using 1 M HCl.
- The resulting white solid, deuterated Azelaic acid, is extracted from the aqueous solution using ethyl acetate (3 x 100 mL).
- The organic layers are combined and dried over anhydrous Na_2SO_4 .
- The solvent is removed under vacuum to yield the deuterated product.
- To improve the deuterium incorporation, the resulting **Azelaic acid-d14** can be re-subjected to the same H/D exchange reaction conditions with fresh reagents.[3]

Purification of Azelaic Acid-d14

Purification is a critical step to remove any remaining protonated species, byproducts, and other impurities. The choice of purification method depends on the scale of the synthesis and the desired final purity.

Experimental Protocol: Purification by Washing

A common byproduct of the deuteration reaction is deuterated octanoic acid.[3] This can be effectively removed by washing the crude product.

Procedure:

- The crude **Azelaic acid-d14** mixture is washed with light petroleum.
- This process selectively removes the more nonpolar deuterated octanoic acid, leaving behind the pure deuterated Azelaic acid.[3]

For non-deuterated Azelaic acid, other purification methods such as distillation and crystallization from water have been described to achieve high purity ($\geq 99\%$).[4][5] These methods could potentially be adapted for **Azelaic acid-d14**.

Quantitative Data Summary

The following tables summarize the quantitative data reported for the synthesis and characterization of **Azelaic acid-d14**.

Table 1: Synthesis Yield and Deuterium Incorporation

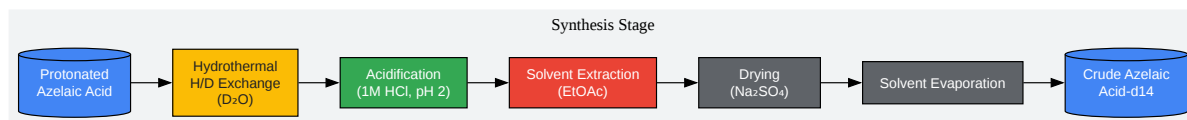
Parameter	Value	Reference
Initial Deuterium Incorporation	92% D	[3]
Final Deuterium Incorporation (after second exchange)	98.3% D	[3]
Overall Yield	74%	[3]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₂ D ₁₄ O ₄	[6]
Molecular Weight	202.31 g/mol	[6]
Purity	$\geq 98\%$	[6]
Physical Form	Solid	
Storage Temperature	4°C or -20°C	[6]

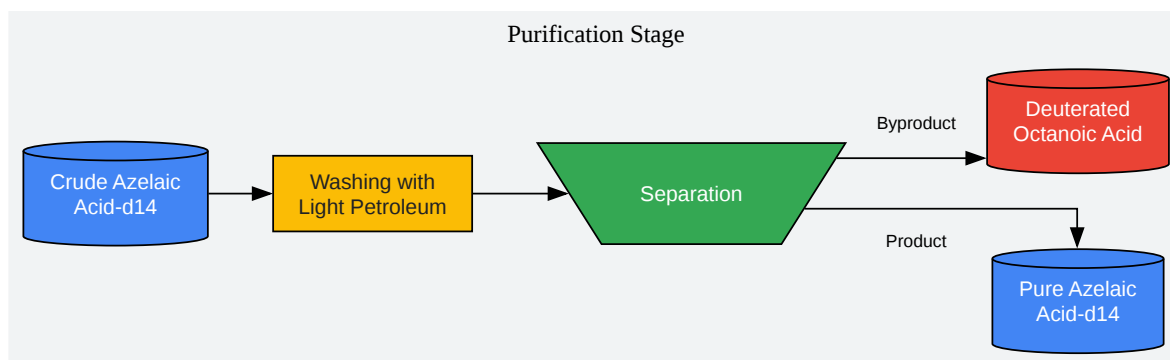
Visualized Workflows

The following diagrams illustrate the key processes involved in the synthesis and purification of **Azelaic acid-d14**.



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Caption: Synthesis workflow for **Azelaic acid-d14**.



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Caption: Purification of **Azelaic acid-d14**.

Conclusion

The synthesis of **Azelaic acid-d14** via hydrothermal H/D exchange is a robust method for producing this valuable labeled compound with high deuterium incorporation. The purification process, though straightforward, is essential for removing byproducts and achieving the high purity required for analytical and research applications. The detailed protocols and data presented in this guide serve as a valuable resource for scientists and researchers working with **Azelaic acid-d14**.

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